

Technical Whitepaper: (5-Amino-2-morpholinophenyl)methanol

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Compound of Interest

Compound Name: (5-Amino-2-morpholinophenyl)methanol

CAS No.: 759456-60-5

Cat. No.: B1290451

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The "Morpholino-Benzyl" Scaffold in Kinase Inhibitor Discovery

Introduction & Significance

(5-Amino-2-morpholinophenyl)methanol (CAS: 759456-60-5) is a high-value synthetic intermediate used in the discovery and optimization of small-molecule kinase inhibitors. Structurally, it represents a "privileged scaffold" featuring three distinct functional domains:

- **Aniline Amine (C5):** The primary nucleophile for coupling to heterocycles (e.g., pyrimidines, quinazolines) to form the hinge-binding motif.
- **Morpholine Ring (C2):** A solubilizing group that often projects into the solvent-exposed region of the ATP-binding pocket, improving pharmacokinetic (PK) properties.
- **Benzylic Alcohol (C1):** A versatile handle for H-bonding interactions or further derivatization (e.g., oxidation to aldehydes for reductive amination, or conversion to ethers).

This molecule gained prominence in the mid-2000s during the intense race to develop Type I and Type II inhibitors for Janus Kinases (JAK) and Epidermal Growth Factor Receptors (EGFR).

Discovery History: The Cytopia & AstraZeneca Lineage

The history of this scaffold is intertwined with the optimization of "phenyl-amino-pyrimidine" and "anilino-quinazoline" libraries.

2.1 The Cytopia JAK2 Program

The most definitive application of this intermediate appears in the intellectual property of Cytopia (now part of Gilead/GSK via YM BioSciences). In the development of JAK1/JAK2 inhibitors, researchers sought to improve the solubility of the lipophilic pyrimidine core.

- Context: The discovery of Mometinib (CYT387) and related analogues (e.g., Compound 79 in US Patent 8,486,941).
- Role: The **(5-amino-2-morpholinophenyl)methanol** scaffold served as the "Right-Hand Side" (RHS) moiety. The morpholine group provided critical water solubility, while the hydroxymethyl group offered a unique hydrogen-bond donor/acceptor profile distinct from the typical carboxamide or sulfonamide groups found in competitors like Ruxolitinib.

2.2 The EGFR/VEGFR Quinazoline Context

Earlier patent literature (e.g., WO 01/47883 by AstraZeneca) suggests the exploration of this moiety in Quinazoline derivatives. In this context, the scaffold mimics the solvent-front interactions seen in drugs like Gefitinib, where the morpholine is usually attached via a propoxy chain. Here, the morpholine is directly fused to the phenyl ring, creating a more rigid, compact vector.

Synthetic Chemistry: Protocols & Mechanisms

The synthesis of **(5-Amino-2-morpholinophenyl)methanol** is a classic exercise in Nucleophilic Aromatic Substitution (

) followed by Chemoselective Reduction.

3.1 Retrosynthetic Analysis

The molecule is disconnected at the C-N bond (morpholine insertion) and the reduction of the nitro/aldehyde precursors.

- Precursor A: 2-Fluoro-5-nitrobenzaldehyde (most common).
- Precursor B: 2-Chloro-5-nitrobenzoic acid (requires double reduction).

3.2 Optimized Laboratory Protocol (Step-by-Step)

Self-Validating System: This protocol ensures regio-control by exploiting the high electrophilicity of the C2-fluorine ortho to the aldehyde.

Step 1:

Displacement

- Reagents: 2-Fluoro-5-nitrobenzaldehyde, Morpholine, (base), Acetonitrile (solvent).
- Mechanism: The morpholine nitrogen attacks the C2 position. The aldehyde (-CHO) and nitro (-NO₂) groups are electron-withdrawing, activating the ring for nucleophilic attack.
- Procedure:
 - Dissolve 2-Fluoro-5-nitrobenzaldehyde (1.0 eq) in MeCN.
 - Add (1.5 eq) and Morpholine (1.1 eq).
 - Heat to reflux (80°C) for 4 hours.
 - Checkpoint: Monitor TLC (Hexane/EtOAc 1:1). Disappearance of starting material () and appearance of yellow/orange product ().

- Workup: Pour into ice water. Filter the yellow precipitate (2-morpholino-5-nitrobenzaldehyde).

Step 2: Simultaneous Reduction (The "One-Pot" Approach)

- Reagents:

(for aldehyde),

/Pd-C (for nitro) OR Fe/NH₄Cl.

- Note: Reducing the nitro group to an aniline and the aldehyde to an alcohol can be done sequentially or simultaneously. Catalytic hydrogenation is preferred for cleanliness.
- Procedure:
 - Dissolve intermediate in Methanol/THF (1:1).
 - Add 10% Pd/C catalyst (10 wt%).
 - Stir under

atmosphere (balloon pressure) for 12 hours.
 - Critical Control: The aldehyde reduces to the benzyl alcohol rapidly; the nitro reduces to the aniline.
 - Filtration: Filter through Celite to remove Pd.
 - Purification: Concentrate. Recrystallize from Ethanol/Water.

Yield Data Summary:

Step	Reaction Type	Typical Yield	Key Impurity
1		85-92%	Hydrolysis of F to OH (rare)
2	Hydrogenation	75-85%	Over-reduction (debenzylation - rare)

The following diagram illustrates the role of the scaffold in a typical Kinase Inhibitor binding pocket (Type I binding mode).

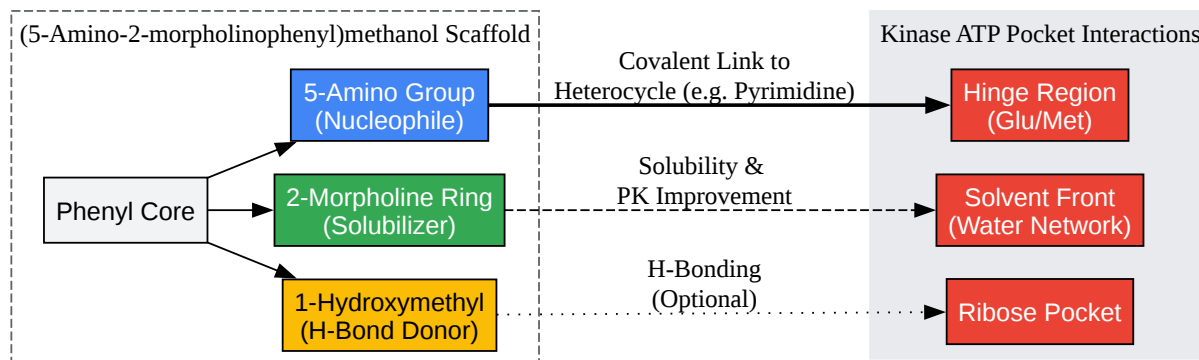
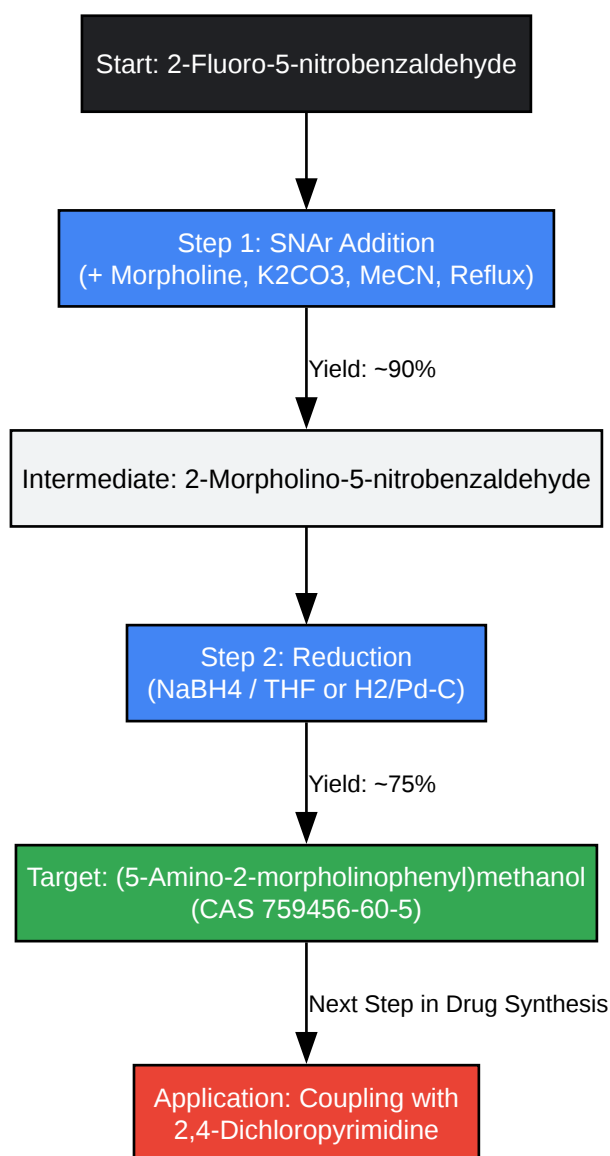


Figure 1: Pharmacophore mapping of the scaffold within a kinase ATP-binding site. The aniline serves as the anchor, while the morpholine projects into the solvent.

The following flowchart details the specific workflow used in the Cytopia patent series (e.g., US8486941) to generate the intermediate for Compound 79.



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Figure 2: Step-by-step synthetic pathway from commercially available starting materials to the target scaffold.

Analytical Characterization Standards

To ensure the integrity of the scaffold before coupling, the following analytical specifications must be met.

Test	Method	Acceptance Criteria
Appearance	Visual	Off-white to pale yellow solid
Purity	HPLC (C18, MeCN/H ₂ O)	> 98.0% Area
Mass Spec	LC-MS (ESI+)	[M+H] ⁺ = 209.13 m/z
¹ H NMR	DMSO-d ₆ , 400 MHz	6.8-7.2 (Ar-H), 5.1 (OH), 4.4 (CH ₂ -O), 3.7/2.9 (Morpholine)
Solubility	DMSO	> 50 mg/mL

References

- Burns, C. J., et al. (2008).[1] Phenyl amino pyrimidine compounds and uses thereof. Cytopia Research Pty Ltd. Patent WO 2008/109943 / US 8,486,941 B2.
 - Source of the specific synthesis protocol for **(5-amino-2-morpholinophenyl)methanol** and its use in JAK inhibitor "Compound 79".
- Barker, A. J., et al. (2001). Quinazoline derivatives as inhibitors of tyrosine kinase. AstraZeneca UK Ltd. Patent WO 01/47883.
 - Early citation of the scaffold in the context of EGFR/VEGFR inhibition.
- ChemicalBook. (2025). **(5-Amino-2-morpholinophenyl)methanol** Product Entry.
 - Verification of CAS 759456-60-5 and physicochemical properties.
- PubChem. (2025). Compound Summary for 2-Amino-5-chlorobenzyl alcohol (Analog Reference). National Library of Medicine.
 - Used for structural analogy and metabolic stability comparison.

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Sources

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